

A Comprehensive Technical Guide to the Physical Properties of 4-Bromodibenzofuran

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Compound of Interest

Compound Name: 4-Bromodibenzofuran

Cat. No.: B1267964

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This technical guide provides an in-depth overview of the core physical properties of **4-Bromodibenzofuran**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details relevant experimental protocols, and visualizes the characterization workflow.

Core Physical and Chemical Properties

4-Bromodibenzofuran, also known as 4-Bromodibenzo[b,d]furan, is an aromatic organic compound.[1][2] It serves as a versatile scaffold in organic synthesis, particularly for creating 4-substituted dibenzofurans which have applications in the development of semiconductors and OLEDs.

Data Summary

The fundamental physical and chemical data for **4-Bromodibenzofuran** are summarized in the table below. It is important to note that slight variations in reported values, such as for the melting point, can occur due to differences in experimental conditions and sample purity.

Property	Value	Source(s)
Chemical Name	4-Bromodibenzofuran	[2][3]
Synonym(s)	4-Bromodibenzo[b,d]furan	[1][2]
CAS Number	89827-45-2	[3]
Molecular Formula	C ₁₂ H ₇ BrO	[3]
Molecular Weight	247.09 g/mol	
Appearance	Colorless crystalline solid, Solid	[3]
Melting Point	67-73 °C	
67-69 °C	[3]	
Boiling Point	220 °C (at 40 Torr)	[3]
Solubility	Soluble in conventional organic solvents	[3]
Assay (Purity)	97%	

Experimental Protocols for Property Determination

The following sections detail standardized laboratory protocols for determining the key physical properties of **4-Bromodibenzofuran**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of purity.[4] Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.[4] The capillary method using either a Thiele tube or a digital melting point apparatus (like a Mel-Temp) is standard.

Methodology: Digital Melting Point Apparatus

- Sample Preparation: A small amount of finely powdered, dry **4-Bromodibenzofuran** is packed into a capillary tube to a height of 1-2 mm.[5][6] The tube is tapped gently to ensure dense packing.

- Apparatus Setup: The capillary tube is placed into the heating block of the apparatus alongside a calibrated thermometer.[7]
- Approximate Determination: A rapid heating rate is used initially to determine an approximate melting point. This provides a target range for a more accurate measurement.
- Accurate Determination: The apparatus is allowed to cool. A fresh sample is prepared and the block is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[4]
- Observation and Recording: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.[7] The melting point is reported as the range $T_1 - T_2$.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8][9][10] For small quantities, a micro boiling point determination using a fusion tube and an inverted capillary is effective.

Methodology: Capillary Method

- Sample Preparation: A small amount of **4-Bromodibenzofuran** is placed in a fusion tube. A capillary tube, sealed at one end, is placed inside the fusion tube with its open end submerged in the sample.[11][12]
- Apparatus Setup: The fusion tube assembly is attached to a thermometer. This setup is then heated uniformly in a heating bath (e.g., a Thiele tube with high-boiling point oil) or an aluminum block.[11][12]
- Heating and Observation: The apparatus is heated slowly and gently.[11] As the boiling point is approached, a continuous and rapid stream of bubbles will emerge from the open end of the inverted capillary tube.[11]
- Recording the Boiling Point: The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter

the capillary tube is recorded as the boiling point.[10] It is also crucial to record the barometric pressure, as boiling point is pressure-dependent.[8]

Solubility Determination

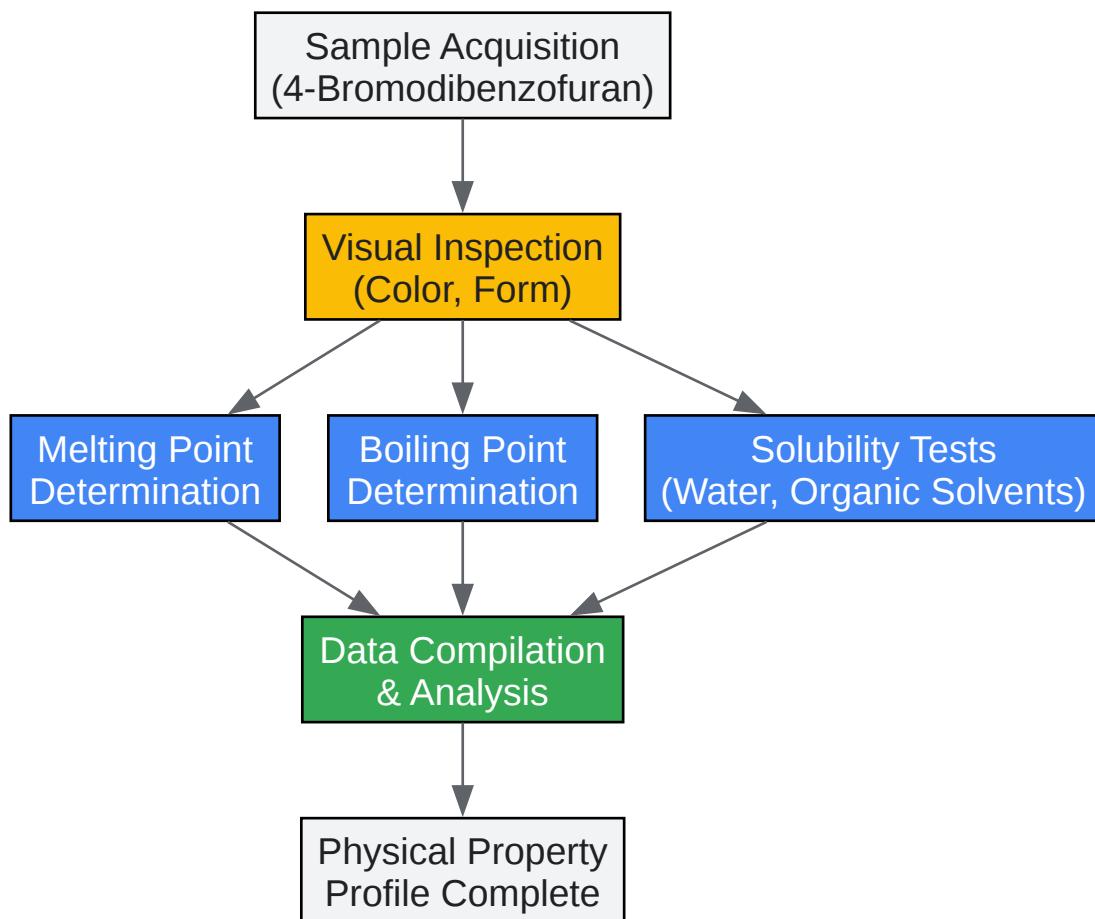
Qualitative solubility tests provide valuable information about the polarity and functional groups present in a molecule.[13] The principle of "like dissolves like" is the guiding rule.[14]

Methodology: Qualitative Solubility Testing

- Sample Preparation: In a series of small, clean test tubes, place approximately 25 mg of **4-Bromodibenzofuran**.[13]
- Solvent Addition: To each tube, add 0.75-1 mL of a different test solvent (e.g., water, diethyl ether, 5% NaOH, 5% HCl, concentrated H₂SO₄) in small portions.[13][14]
- Mixing and Observation: After each addition, the test tube is shaken vigorously for 10-60 seconds.[13][14] The sample is observed to determine if it is soluble (dissolves completely), partially soluble, or insoluble (none dissolves).[14]
- Interpretation:
 - Solubility in Water: Indicates the presence of highly polar functional groups. Given its structure, **4-Bromodibenzofuran** is expected to be insoluble in water.
 - Solubility in Diethyl Ether: Suggests the compound is a non-polar or weakly polar organic molecule. **4-Bromodibenzofuran** is expected to be soluble.
 - Solubility in 5% NaOH/5% NaHCO₃: Indicates an acidic functional group.
 - Solubility in 5% HCl: Indicates a basic functional group (e.g., an amine).
 - Solubility in Conc. H₂SO₄: Most compounds containing oxygen or nitrogen atoms are soluble in cold, concentrated sulfuric acid.[15]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of an organic compound like **4-Bromodibenzofuran**.



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Caption: Workflow for Physical Property Characterization.

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